

# Core Chemical Structure and Properties

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## Compound of Interest

Compound Name: **MB-07344 sodium**

Cat. No.: **B12416847**

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MB-07344 is the active phosphonic acid form of the compound, with the chemical name ((4-(4-hydroxy-3-isopropylbenzyl)-3,5-dimethylphenoxy)methyl)phosphonic acid. The sodium salt, **MB-07344 sodium**, is the form often utilized in experimental settings.

Chemical Structure of MB-07344

Caption: Chemical structure of MB-07344.

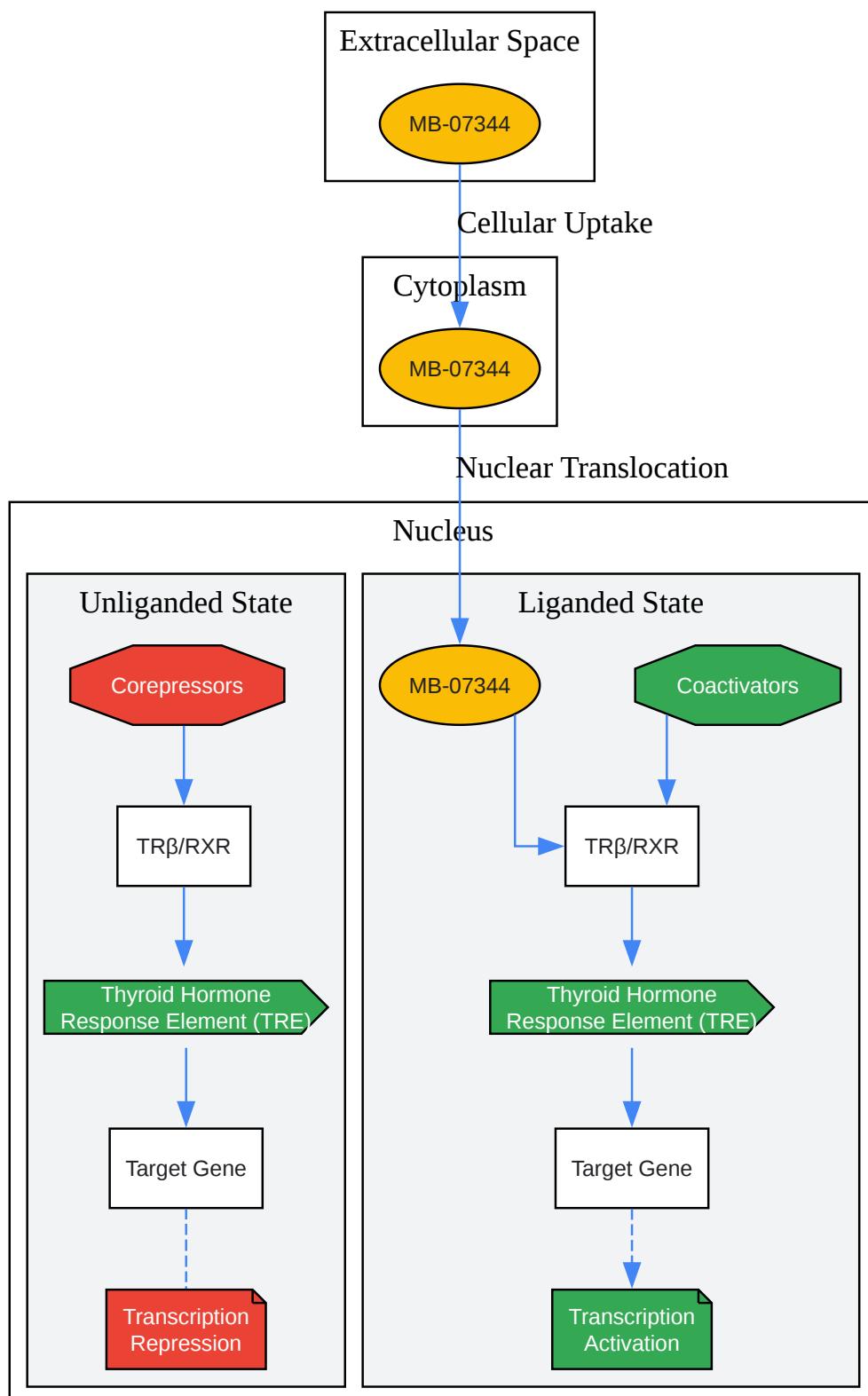
Property	Value
Molecular Formula (Acid)	C19H25O5P
Molecular Weight (Acid)	364.37 g/mol
Molecular Formula (Sodium Salt)	C19H24NaO5P
Molecular Weight (Sodium Salt)	386.35 g/mol
IUPAC Name	((4-(4-hydroxy-3-isopropylbenzyl)-3,5-dimethylphenoxy)methyl)phosphonic acid
SMILES	CC1=C(CC2=CC=C(O)C(C(C)C)=C2)C(C)=CC(OCP(O)(O)=O)=C1
InChI Key	SVXLLCKJKRYATC-UHFFFAOYSA-N

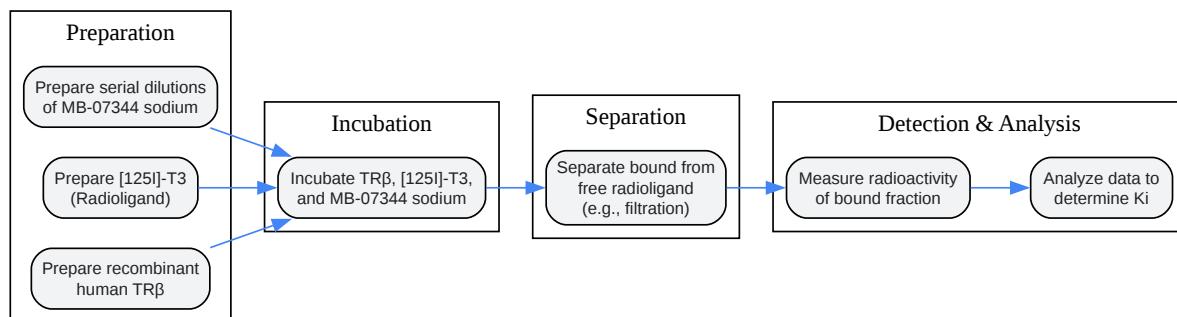
## Mechanism of Action: Selective TR $\beta$ Agonism

**MB-07344 sodium** is a potent agonist of the thyroid hormone receptor beta (TR $\beta$ ), with a reported inhibitory constant (Ki) of 2.17 nM.<sup>[1]</sup> Thyroid hormone receptors are nuclear receptors that regulate gene expression in response to thyroid hormones. There are two major isoforms, TR $\alpha$  and TR $\beta$ , which have distinct tissue distribution and physiological roles. TR $\beta$  is predominantly expressed in the liver, and its activation is associated with beneficial effects on lipid metabolism, including the lowering of plasma cholesterol and triglycerides. In contrast, TR $\alpha$  is more abundant in the heart and other tissues, and its activation can lead to undesirable side effects such as tachycardia. The selectivity of MB-07344 for TR $\beta$  is a key feature that contributes to its therapeutic potential.

## Signaling Pathway of Thyroid Hormone Receptor Beta

The primary mechanism of action of TR $\beta$  agonists involves the regulation of target gene transcription. In the absence of a ligand, TR $\beta$  forms a heterodimer with the retinoid X receptor (RXR) and binds to thyroid hormone response elements (TREs) in the promoter regions of target genes, recruiting corepressor proteins and repressing gene transcription. Upon binding of an agonist like MB-07344, a conformational change in the TR $\beta$  receptor leads to the dissociation of corepressors and the recruitment of coactivator proteins. This complex then initiates the transcription of target genes involved in lipid metabolism.





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## References

- 1. eurofinsdiscovery.com [eurofinsdiscovery.com]
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